

Introduction: A Precautionary Approach to a Novel Reagent

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Compound of Interest

Compound Name: 4-(Cbz-amino)-2-butanone

Cat. No.: B2893551

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4-(Cbz-amino)-2-butanone is a valuable research chemical, often utilized as a building block in organic synthesis.^{[1][2]} Its structure, incorporating a ketone, a carbamate linkage, and a benzyl protecting group, suggests a range of potential chemical reactivities and physiological effects that must be handled with care. In the absence of a dedicated Safety Data Sheet, this guide advocates for a conservative approach, treating the compound as potentially hazardous and adhering to the highest standards of laboratory safety. The principles outlined herein are designed to create a self-validating system of protocols that prioritizes the safety of researchers and the integrity of experimental outcomes.

Compound Profile and Inferred Hazard Analysis

A comprehensive understanding of the known properties of **4-(Cbz-amino)-2-butanone** and a predictive analysis of its potential hazards based on its functional groups are foundational to its safe handling.

Physicochemical Properties

Property	Value/Information	Source
CAS Number	95484-17-6	[1][2][3][4]
Molecular Formula	C12H15NO3	[1][2][4]
Molecular Weight	221.25 g/mol	[1][2]
Appearance	Colorless to brown liquid	[3]
Purity	Typically ≥95%	[2][4]
Boiling Point	Not available	[2][3]
Melting Point	Not available	[3]
Density	Not available	[3]
Solubility	Soluble in common organic solvents like alcohol and ether. Soluble in water.	[5]

Hazard Identification and Analysis

While specific toxicity data for **4-(Cbz-amino)-2-butanone** is unavailable, an analysis of its constituent functional groups and structurally similar compounds allows for an informed hazard assessment.

- **Butanone Moiety:** The 2-butanone core suggests potential for irritation to the eyes, skin, and respiratory tract.[6][7] Butanone itself is a flammable liquid and can cause drowsiness or dizziness.[7][8]
- **Carbamate Group:** Carbamates are a broad class of compounds with varied toxicological profiles. Some are known to be cholinesterase inhibitors. While the Cbz group is a protecting group, it is prudent to handle the compound with care to avoid inhalation or ingestion.
- **Benzyl Group:** The benzyloxycarbonyl (Cbz) group is generally stable, but its presence may contribute to irritation.

Based on related compounds such as 4-Benzyloxy-2-butanone and other butanone derivatives, the following potential hazards should be assumed:[9][10]

- Skin Corrosion/Irritation: May cause skin irritation.[9]
- Serious Eye Damage/Irritation: May cause serious eye irritation or damage.[9][10]
- Acute Toxicity (Oral): May be harmful if swallowed.[11][12]

Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment, is essential for the safe handling of **4-(Cbz-amino)-2-butanone**.

Engineering Controls

- Ventilation: All handling of **4-(Cbz-amino)-2-butanone** should be conducted in a well-ventilated laboratory. For procedures that may generate aerosols or vapors, a certified chemical fume hood is mandatory.[9]
- Safety Stations: An accessible and fully functional safety shower and eye wash station must be located in the immediate vicinity of the handling area.[9]

Personal Protective Equipment (PPE)

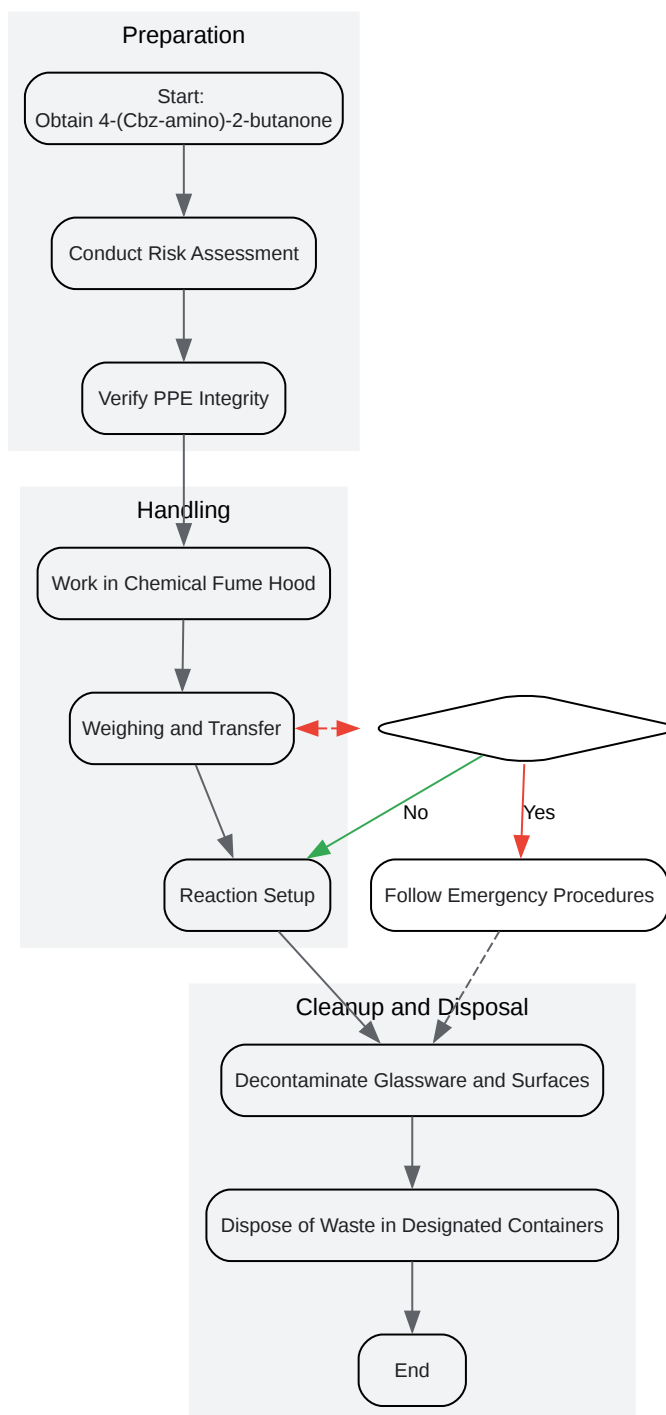
The following PPE is mandatory when handling **4-(Cbz-amino)-2-butanone**:

- Eye and Face Protection: Chemical safety goggles with side-shields or a full-face shield are required to protect against splashes.[9]
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, must be worn. Gloves should be inspected for integrity before each use and replaced immediately if contaminated or damaged.[9]
- Skin and Body Protection: A laboratory coat or impervious clothing should be worn to prevent skin contact.[9]
- Respiratory Protection: If working outside of a fume hood where there is a risk of inhalation, a suitable respirator should be used.[9]

Workflow for Safe Handling

The following diagram outlines the decision-making process and workflow for the safe handling of **4-(Cbz-amino)-2-butanone**.

Workflow for Safe Handling of 4-(Cbz-amino)-2-butanone

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **4-(Cbz-amino)-2-butanone**.

Storage and Stability

Proper storage is crucial to maintain the purity and stability of **4-(Cbz-amino)-2-butanone** and to prevent hazardous situations.

Recommended Storage Conditions

- Temperature: Store in a cool, dry place. Several suppliers recommend room temperature storage.[\[4\]](#)[\[13\]](#)
- Container: Keep the container tightly sealed to prevent exposure to moisture and air.[\[4\]](#)[\[13\]](#)
- Inert Atmosphere: While not explicitly stated by all suppliers, for long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation.

Incompatibilities

Based on the chemical structure, avoid storage with the following:

- Strong Oxidizing Agents: The butanone and benzyl groups can be susceptible to oxidation.[\[6\]](#)[\[14\]](#)
- Strong Acids and Bases: These may catalyze the hydrolysis of the carbamate linkage.[\[14\]](#)
- Strong Reducing Agents: The ketone functionality can be reduced.[\[14\]](#)

Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[9\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[\[9\]](#)

- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[6][9]
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9]

Spill and Leak Procedures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 3.2. Ensure adequate ventilation.[9]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for chemical waste. Do not allow the material to enter drains or waterways.[9]

Waste Disposal

All waste containing **4-(Cbz-amino)-2-butanone** should be treated as hazardous chemical waste.

- Containers: Dispose of contaminated containers in the same manner as the product.
- Procedure: Follow all federal, state, and local regulations for hazardous waste disposal. Do not dispose of it in the sanitary sewer.

Conclusion

While **4-(Cbz-amino)-2-butanone** is a valuable tool in chemical research, the current lack of comprehensive safety data necessitates a cautious and well-informed approach to its handling and storage. By adhering to the principles of good laboratory practice, utilizing appropriate engineering controls and personal protective equipment, and being prepared for emergencies, researchers can work with this compound safely and effectively. Continuous monitoring for updated safety information from suppliers and regulatory bodies is strongly recommended.

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